

# An In-depth Technical Guide to Sodium Camphorsulfonate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sodium camphorsulfonate

Cat. No.: B146221

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## Abstract

This technical guide provides a comprehensive overview of **sodium camphorsulfonate**, a compound with significant applications in the pharmaceutical industry. It details the chemical identity, including CAS numbers and synonyms for its racemic and enantiomeric forms, and presents its physicochemical properties in a structured format. The guide outlines the synthesis and purification processes with cited experimental parameters. Furthermore, it delves into the pharmacological effects of **sodium camphorsulfonate** as a cardiotonic and respiratory stimulant, elucidating its mechanism of action through signaling pathway diagrams. Detailed experimental protocols for the analysis of **sodium camphorsulfonate** using High-Performance Liquid Chromatography (HPLC) are also provided. This document is intended to be a valuable resource for researchers and professionals involved in drug discovery and development.

## Chemical Identity and Synonyms

**Sodium camphorsulfonate** is the sodium salt of camphorsulfonic acid. It exists as a racemic mixture and as individual enantiomers, each identified by a unique CAS number.

Form	CAS Number	Synonyms
Racemic ((±)-Sodium 10-camphorsulfonate)	34850-66-3	(±)-10-Camphorsulfonic acid sodium salt, Sodium (±)-10-camphorsulfonate, DL-10-Camphorsulfonic acid sodium salt
(+)-Enantiomer ((1S,4R)-Sodium 10-camphorsulfonate)	21791-94-6	Sodium (+)-10-camphorsulfonate, (1S,4R)-2-Oxobornane-10-sulfonic acid sodium salt, D-Camphorsulfonic acid sodium salt, Sodium camsylate[1][2]
(-)-Enantiomer ((1R,4S)-Sodium 10-camphorsulfonate)	Not explicitly found	L(-)-10-Camphorsulfonic acid sodium salt

## Physicochemical Properties

A summary of the key physicochemical properties of **sodium camphorsulfonate** is presented below.

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>15</sub> NaO <sub>4</sub> S	[3]
Molecular Weight	254.28 g/mol	[1]
Appearance	White to off-white crystalline powder	[4]
Melting Point	215-220 °C	[3]
286-288 °C (for racemic form)	[5]	
Solubility	Highly soluble in water	[3]
Density	Approximately 1.5 g/cm <sup>3</sup>	[3]
Odor	Typical camphor-like odor	[3]

## Synthesis and Manufacturing

The synthesis of **sodium camphorsulfonate** is typically a two-step process involving the sulfonation of camphor followed by neutralization.<sup>[3]</sup>

### Experimental Protocol: Synthesis of Camphorsulfonic Acid

This protocol is adapted from a standard procedure for the synthesis of D,L-10-camphorsulfonic acid.<sup>[6]</sup>

#### Materials:

- Concentrated sulfuric acid (6 moles)
- Acetic anhydride (12 moles)
- D,L-camphor (6 moles), coarsely powdered
- Ice-salt mixture
- Anhydrous ether

#### Procedure:

- In a 3-liter, three-necked, round-bottomed flask equipped with a powerful stirrer, a dropping funnel, and a thermometer, place 588 g (366 ml, 6 moles) of concentrated sulfuric acid.
- Cool the flask in an ice-salt mixture and start the stirrer.
- Add 1216 g (1170 ml, 12 moles) of acetic anhydride at a rate that maintains the temperature below 20°C.
- Remove the dropping funnel and add 912 g (6 moles) of coarsely powdered D,L-camphor. The addition should be slow initially and may take 1-1.5 hours.
- Close the flask and continue stirring until the camphor is dissolved.

- Stop stirring and let the mixture stand for 36 hours, allowing the ice bath to melt.
- Collect the precipitated camphorsulfonic acid on a suction filter and wash with anhydrous ether.
- Dry the product in a vacuum desiccator at room temperature. The expected yield is 530–580 g (38–42%) of nearly white crystalline product.

## Experimental Protocol: Neutralization to Sodium Camphorsulfonate

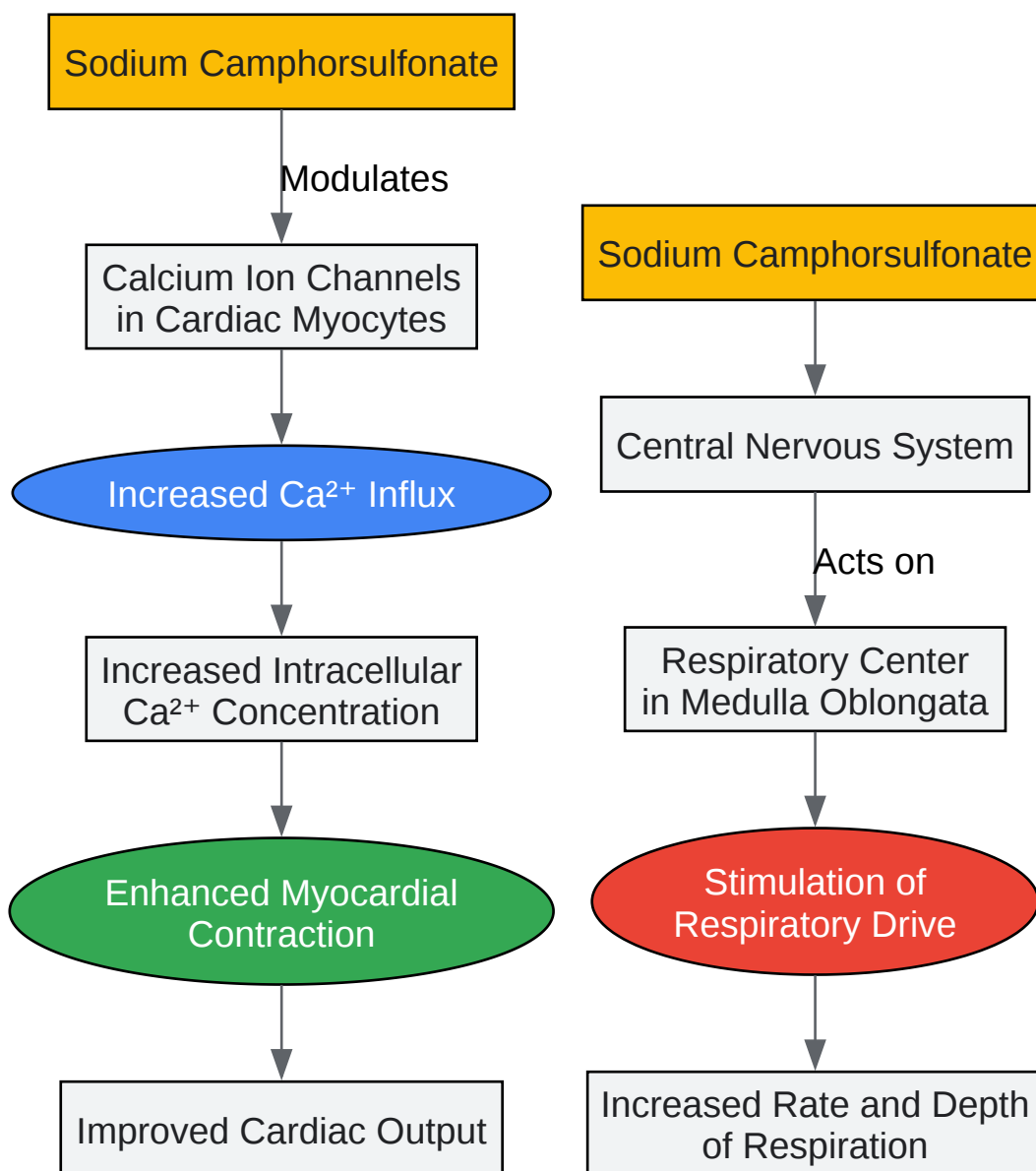
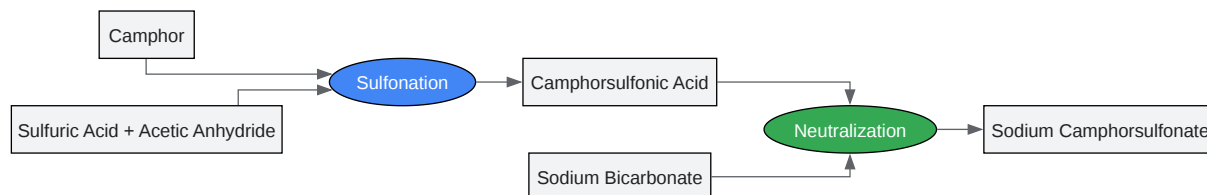
This protocol is based on general neutralization procedures.[\[3\]](#)[\[7\]](#)

Materials:

- Camphorsulfonic acid (1 mole)
- Deionized water
- Sodium bicarbonate
- Activated carbon

Procedure:

- Dissolve camphorsulfonic acid in deionized water (a common weight ratio is 1:0.8).[\[7\]](#)
- Slowly add sodium bicarbonate with stirring until the pH of the solution reaches 7.0.
- Add activated carbon (approximately 0.01 times the weight of the acid) to decolorize the solution.[\[7\]](#)
- Filter the solution while hot to remove the activated carbon.
- The filtrate can then be concentrated and cooled to induce crystallization of **sodium camphorsulfonate**, or it can be spray-dried to obtain the final product.[\[7\]](#)



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Address: 3281 E Guasti Rd

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